

# Angelol K: Comprehensive Guidelines for Safe Handling and Disposal

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## Compound of Interest

Compound Name: Angelol K

Cat. No.: B1640547

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This document provides essential safety and logistical information for the proper handling and disposal of **Angelol K** (CAS No. 169736-93-0), a natural coumarin derivative isolated from *Angelica sinensis*. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Chemical and Physical Properties

A summary of the key quantitative data for **Angelol K** is presented below for easy reference.

| Property          | Value              |
|-------------------|--------------------|
| CAS Number        | 169736-93-0[1]     |
| Molecular Formula | C20H24O7[1]        |
| Molecular Weight  | 376.4 g/mol [1]    |
| Solubility        | Soluble in DMSO[1] |
| Storage           | -20°C[1]           |

## Proper Disposal Procedures

While a specific Safety Data Sheet (SDS) with complete disposal information was not publicly available, the following step-by-step guidance is based on general best practices for the disposal of laboratory chemicals, particularly for compounds dissolved in dimethyl sulfoxide (DMSO).

It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the complete Safety Data Sheet (SDS) for **Angelol K** before handling and disposal.

## Step 1: Waste Identification and Classification

- **Treat as Hazardous Waste:** Unless explicitly determined otherwise by your EHS department, all waste containing **Angelol K** should be treated as hazardous chemical waste.
- **Waste Stream:** The primary waste stream will likely consist of solutions of **Angelol K** in DMSO, contaminated labware (e.g., pipette tips, centrifuge tubes), and personal protective equipment (PPE).

## Step 2: Waste Segregation and Collection

- **Dedicated Waste Container:** Use a dedicated, chemically resistant container for liquid waste containing **Angelol K** and DMSO. The container must be clearly labeled as "Hazardous Waste" and include the full chemical names ("**Angelol K**", "Dimethyl Sulfoxide") and their approximate concentrations.
- **Solid Waste:** Contaminated solid waste, such as gloves, absorbent pads, and plasticware, should be collected in a separate, clearly labeled hazardous waste bag or container.
- **Avoid Mixing:** Do not mix **Angelol K** waste with other incompatible waste streams.

## Step 3: Storage of Waste

- **Secure Storage:** Store waste containers in a designated satellite accumulation area that is under the control of the laboratory personnel.
- **Closed Containers:** Keep waste containers securely closed at all times, except when adding waste.

- **Secondary Containment:** It is good practice to store liquid waste containers in secondary containment to prevent spills.

## Step 4: Disposal Request

- **Contact EHS:** When the waste container is full or ready for disposal, contact your institution's EHS department to arrange for a hazardous waste pickup.
- **Proper Documentation:** Complete all required hazardous waste disposal forms as per your institution's protocols.

## Experimental Protocols

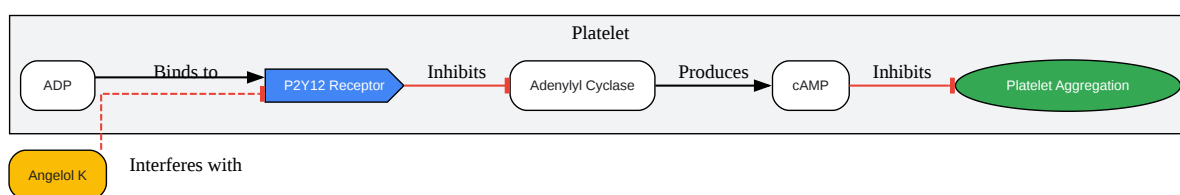
### In Vitro Platelet Aggregation Assay

The following is a general methodology for assessing the inhibitory effect of **Angelol K** on platelet aggregation:

- **Stock Solution Preparation:** Prepare a stock solution of **Angelol K** in DMSO, typically at a concentration of 10 mM.<sup>[1]</sup>
- **Working Solutions:** Create serial dilutions of the **Angelol K** stock solution in a suitable physiological buffer to achieve the desired final concentrations for the assay.
- **Platelet-Rich Plasma (PRP) Preparation:** Isolate PRP from whole blood samples obtained from healthy donors through centrifugation.
- **Platelet Aggregation Measurement:** Use a platelet aggregometer to measure the change in light transmission through the PRP sample upon the addition of a platelet agonist (e.g., ADP).
- **Inhibition Assay:** Pre-incubate the PRP with various concentrations of **Angelol K** before adding the agonist to determine the dose-dependent inhibitory effect.
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC<sub>50</sub>) value for **Angelol K**.

# Signaling Pathway of Angelol K in Platelet Aggregation

**Angelol K** has been shown to inhibit platelet aggregation by interfering with the adenosine diphosphate (ADP) receptor signaling pathway.[1] The following diagram illustrates the simplified logical relationship of this inhibitory action.



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## References

- 1. targetmol.com [targetmol.com]
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